

A Technical Overview of Diphenyltin Oxide: Molecular Properties

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Compound of Interest

Compound Name: Diphenyltin oxide

Cat. No.: B1583341

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This guide provides essential physicochemical data for **diphenyltin oxide**, a chemical compound utilized in various research and industrial applications. The information is intended for an audience of researchers, scientists, and professionals in drug development who require precise and reliable data for their work.

Physicochemical Data Summary

The fundamental molecular properties of **diphenyltin oxide** are summarized in the table below. This data is critical for stoichiometric calculations, analytical characterization, and experimental design.

Parameter	Value
Molecular Formula	C ₁₂ H ₁₀ OSn[1][2][3][4]
Linear Formula	(C ₆ H ₅) ₂ SnO[2][5][6]
Molecular Weight	288.92 g/mol [1][3][4][5]
CAS Number	2273-51-0[1][2][3]
Appearance	White to off-white solid, powder, or crystals[4][7]
Melting Point	320 °C (decomposes)[4]

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